

Spectroscopic Characterization of 2-Hydroxyethyl methyl terephthalate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethyl methyl terephthalate

CAS No.: 3645-00-9

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Introduction

2-Hydroxyethyl methyl terephthalate (HEMT) is a significant organic compound, serving as a key intermediate in the synthesis and degradation of polyethylene terephthalate (PET).^[1] Its molecular structure, containing both a methyl ester and a hydroxyethyl ester of terephthalic acid, presents a unique spectroscopic fingerprint. This guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR) and Fourier-transform infrared (FTIR) spectroscopic data of HEMT, offering insights for researchers, scientists, and professionals in drug development and polymer science. Understanding the spectroscopic characteristics of HEMT is crucial for monitoring chemical reactions, identifying degradation products of PET, and synthesizing novel polymers.

Molecular Structure and Spectroscopic Overview

The chemical structure of **2-Hydroxyethyl methyl terephthalate** (C₁₁H₁₂O₅) consists of a central benzene ring substituted at the 1 and 4 positions with a methyl ester group and a 2-

hydroxyethyl ester group, respectively.[2][3] This arrangement gives rise to distinct signals in both NMR and FTIR spectra, allowing for unambiguous identification and characterization.

Caption: Molecular structure of **2-Hydroxyethyl methyl terephthalate**.

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy provides detailed information about the chemical environment of protons in a molecule. The ¹H NMR spectrum of HEMT exhibits distinct signals corresponding to the aromatic protons, the methylene protons of the hydroxyethyl group, and the methyl protons of the ester group.[1]

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-Hydroxyethyl methyl terephthalate** in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- **Data Acquisition:** Acquire the ¹H NMR spectrum using a standard pulse sequence. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals to determine the relative number of protons.

Spectral Interpretation

The expected chemical shifts (δ) for the protons in **2-Hydroxyethyl methyl terephthalate** are as follows:

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Integration
Aromatic Protons (H-a, H-b)	8.10	Doublet	4H
Methylene Protons (-O-CH ₂ -)	4.49	Triplet	2H
Methylene Protons (-CH ₂ -OH)	3.98	Triplet	2H
Methyl Protons (-O-CH ₃)	3.94	Singlet	3H
Hydroxyl Proton (-OH)	~2.5 (variable)	Singlet (broad)	1H

Data sourced from ChemicalBook.[4]

The aromatic protons appear as a doublet in the downfield region (around 8.10 ppm) due to the deshielding effect of the benzene ring and the electron-withdrawing ester groups. The two sets of methylene protons in the hydroxyethyl group appear as distinct triplets around 4.49 ppm and 3.98 ppm, respectively, due to coupling with each other. The methyl protons of the ester group give a sharp singlet at approximately 3.94 ppm. The hydroxyl proton signal is often broad and its chemical shift can vary depending on the solvent and concentration.

Caption: Workflow for ¹H NMR analysis of HEMT.

¹³C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectroscopy provides information about the carbon skeleton of a molecule. The ¹³C NMR spectrum of HEMT shows distinct signals for each unique carbon atom in the molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** Prepare a more concentrated sample than for ¹H NMR (20-50 mg) in a suitable deuterated solvent.
- **Instrument Setup:** Use a broadband probe and set the spectrometer to the ¹³C frequency.

- **Data Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon. A longer acquisition time and more scans are typically required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the data similarly to ^1H NMR data.

Spectral Interpretation

The expected chemical shifts for the carbon atoms in **2-Hydroxyethyl methyl terephthalate** are presented below:

Carbon Assignment	Chemical Shift (ppm)
Carbonyl Carbon (Methyl Ester)	166.2
Carbonyl Carbon (Hydroxyethyl Ester)	165.7
Aromatic Carbon (C-O)	134.1
Aromatic Carbon (C-O)	133.2
Aromatic CH	129.6
Aromatic CH	129.5
Methylene Carbon (-O-CH ₂ -)	66.8
Methylene Carbon (-CH ₂ -OH)	60.7
Methyl Carbon (-O-CH ₃)	52.4

Data sourced from ChemicalBook.[5]

The two carbonyl carbons of the ester groups are the most deshielded, appearing at the lowest field (around 166 ppm). The aromatic carbons show signals in the range of 129-134 ppm. The methylene carbons of the hydroxyethyl group are observed at approximately 67 ppm and 61 ppm, while the methyl carbon appears at the highest field (around 52 ppm).

FTIR Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The FTIR spectrum of HEMT provides characteristic absorption bands for the hydroxyl, carbonyl, and ester functional groups.

Experimental Protocol: FTIR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a solid (using KBr pellet or ATR) or dissolved in a suitable solvent (e.g., chloroform).
- **Instrument Setup:** Place the sample in the FTIR spectrometer.
- **Data Acquisition:** Record the spectrum, typically in the range of 4000-400 cm^{-1} . A background spectrum should be collected and subtracted from the sample spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Spectral Interpretation

The key vibrational frequencies in the FTIR spectrum of **2-Hydroxyethyl methyl terephthalate** are:

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~3400 (broad)	O-H stretch	Hydroxyl (-OH)
~3000-2850	C-H stretch	Aliphatic (CH_2 , CH_3)
~1720	C=O stretch	Ester Carbonyl
~1600, ~1450	C=C stretch	Aromatic Ring
~1280, ~1100	C-O stretch	Ester

The broad absorption band around 3400 cm^{-1} is characteristic of the O-H stretching vibration of the hydroxyl group. The strong, sharp peak around 1720 cm^{-1} is due to the C=O stretching of the two ester groups. The bands in the 1600-1450 cm^{-1} region are indicative of the aromatic

C=C stretching vibrations. The C-O stretching vibrations of the ester linkages appear as strong bands in the 1280-1100 cm^{-1} region.

Caption: Workflow for FTIR analysis of HEMT.

Conclusion

The spectroscopic characterization of **2-Hydroxyethyl methyl terephthalate** by ^1H NMR, ^{13}C NMR, and FTIR provides a detailed and complementary understanding of its molecular structure. The data presented in this guide serves as a valuable reference for researchers in the fields of polymer chemistry, materials science, and analytical chemistry. The distinct spectroscopic signatures of HEMT allow for its confident identification and quantification, which is essential for quality control in industrial processes and for studying the environmental fate of PET-derived materials.

References

- PrepChem.com. Synthesis of bis(2-hydroxyethyl) terephthalate. [[Link](#)]
- Google Patents. US11279963B2 - Glycosylated mono(2-hydroxyethyl) terephthalic acid and glycosylated bis(2-hydroxyethyl) terephthalic acid.
- PubChem. 1,4-Benzenedicarboxylic acid, 1-(2-hydroxyethyl) 4-methyl ester | C₁₁H₁₂O₅. [[Link](#)]
- PubChem. Dimethyl terephthalate | C₁₀H₁₀O₄. [[Link](#)]
- ResearchGate. FTIR spectrum of bis-(2-hydroxy ethylePne)terephthalate BHET.... [[Link](#)]
- ResearchGate. Absorption spectra of (1 ? 10⁻³ M) solution of dimethyl terephthalate.... [[Link](#)]
- ResearchGate. FTIR spectrum of compound BHET.. [[Link](#)]
- SpectraBase. terephthalic acid, bis(2-hydroxyethyl)ester - Optional[MS (GC)] - Spectrum. [[Link](#)]
- Wikipedia. 2-Hydroxyethyl terephthalic acid. [[Link](#)]

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. 1,4-Benzenedicarboxylic acid, 1-(2-hydroxyethyl) 4-methyl ester | C₁₁H₁₂O₅ | CID 77207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. TEREPHTHALIC ACID 2-HYDROXYETHYL METHYL ESTER | 3645-00-9 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. TEREPHTHALIC ACID 2-HYDROXYETHYL METHYL ESTER(3645-00-9) 1H NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. TEREPHTHALIC ACID 2-HYDROXYETHYL METHYL ESTER(3645-00-9) 13C NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Hydroxyethyl methyl terephthalate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044617/docs#spectroscopic-characterization-of-2-hydroxyethyl-methyl-terephthalate-an-in-depth-technical-guide>]

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